

Physical and chemical properties of quinhydrone powder.

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Compound of Interest

Compound Name: Quinhydrone

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An In-depth Technical Guide to the Physical and Chemical Properties of **Quinhydrone** Powder
For Researchers, Scientists, and Drug Development Professionals

Quinhydrone, a charge-transfer complex of benzoquinone and hydroquinone, is a dark green to black crystalline powder.^{[1][2][3]} It has historically been a cornerstone in electrochemical analysis, particularly for pH measurements, and continues to be a subject of interest for its unique redox properties. This guide provides a comprehensive overview of the physical and chemical properties of **quinhydrone** powder, detailed experimental protocols, and visual representations of its core functionalities.

Physical Properties

Quinhydrone powder is characterized by its distinct dark green to reddish-brown appearance and metallic luster.^{[3][4]} It is stable under normal conditions but is sensitive to air and light, necessitating storage under nitrogen in a cool, dry place below 30°C.

Table 1: Quantitative Physical Properties of **Quinhydrone**

Property	Value	References
Molecular Formula	C ₁₂ H ₁₀ O ₄	
Molecular Weight	218.21 g/mol	
CAS Number	106-34-3	
Appearance	Dark green crystalline powder	
Melting Point	167-172 °C	
Boiling Point	~285-360 °C (with partial decomposition)	
Density	1.40 g/cm ³	
Bulk Density	300 kg/m ³	
Vapor Pressure	1 x 10 ⁻⁸ mmHg	
Flash Point	165 °C	
Auto-ignition Temperature	516 °C	

Chemical Properties

The chemical behavior of **quinhydrone** is dominated by the reversible redox equilibrium between its constituent molecules, hydroquinone and p-benzoquinone. This property is the foundation of its application in electrochemistry.

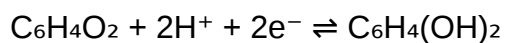
Table 2: Chemical and Solubility Properties of **Quinhydrone**

Property	Description	References
Water Solubility	4 g/L (at 20 °C)	
Other Solubilities	Soluble in hot water, alcohol, ether, and ammonia. Insoluble in petroleum ether.	
Stability	Stable under normal conditions.	
Incompatibilities	Strong oxidizing agents.	
Decomposition	Hazardous decomposition products include carbon monoxide and carbon dioxide.	
Sensitivity	Air and light sensitive.	

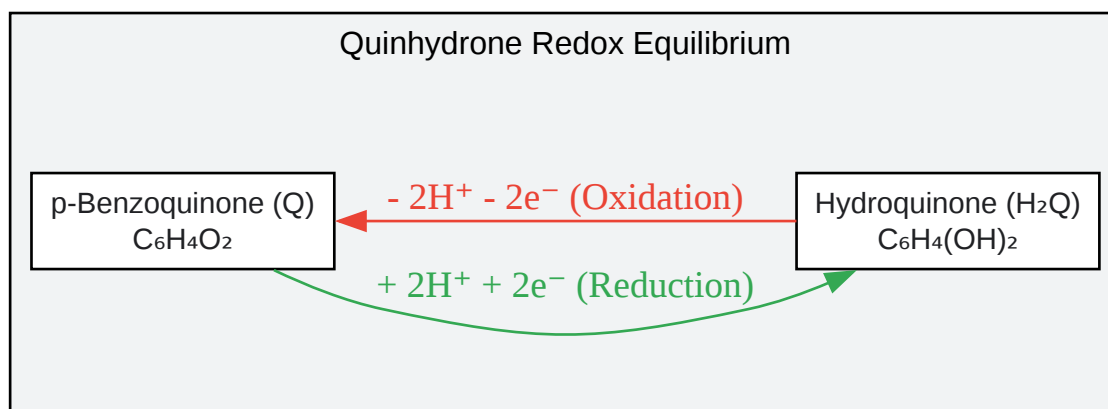
Redox Chemistry and Signaling Pathway

Quinhydrone functions as a redox indicator due to the interconversion between hydroquinone (the reduced form) and p-benzoquinone (the oxidized form). This equilibrium is pH-dependent, involving the transfer of two electrons and two protons.

The half-reaction is as follows:



This equilibrium establishes a potential on an inert electrode, such as platinum, which is directly proportional to the pH of the solution.



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Caption: Redox equilibrium of **quinhydrone**.

Experimental Protocols

Preparation of a Quinhydrone Electrode for pH Measurement

The **quinhydrone** electrode offers a simple and rapid method for determining pH in the range of 1 to 9.

Materials:

- Platinum wire or foil electrode
- Reference electrode (e.g., Saturated Calomel Electrode - SCE)
- Potentiometer or pH meter with a millivolt scale
- Test solution
- **Quinhydrone** powder
- Stirring apparatus

Procedure:

- **Electrode Cleaning:** Thoroughly clean the platinum electrode to ensure a reproducible surface. This can be achieved by scrubbing with a mild surfactant, followed by rinsing with deionized water. For more stubborn contaminants, soaking in 10% nitric acid for 2-3 hours may be necessary, followed by extensive rinsing.
- **Solution Saturation:** Add a small amount of **quinhydrone** powder (approximately 0.5-1.0 g per 100 mL) to the test solution. Stir the solution for 5-10 minutes to ensure it becomes saturated with **quinhydrone**. The presence of undissolved crystals indicates saturation.
- **Electrode Immersion:** Immerse the cleaned platinum electrode and the reference electrode into the **quinhydrone**-saturated test solution.
- **Potential Measurement:** Connect the electrodes to a potentiometer and measure the potential difference (EMF) of the cell.

Principle of Measurement:

The potential of the **quinhydrone** electrode (E_Q) is related to the pH of the solution by the Nernst equation:

$$E_Q = E^\circ_Q - (2.303 RT / F) * \text{pH}$$

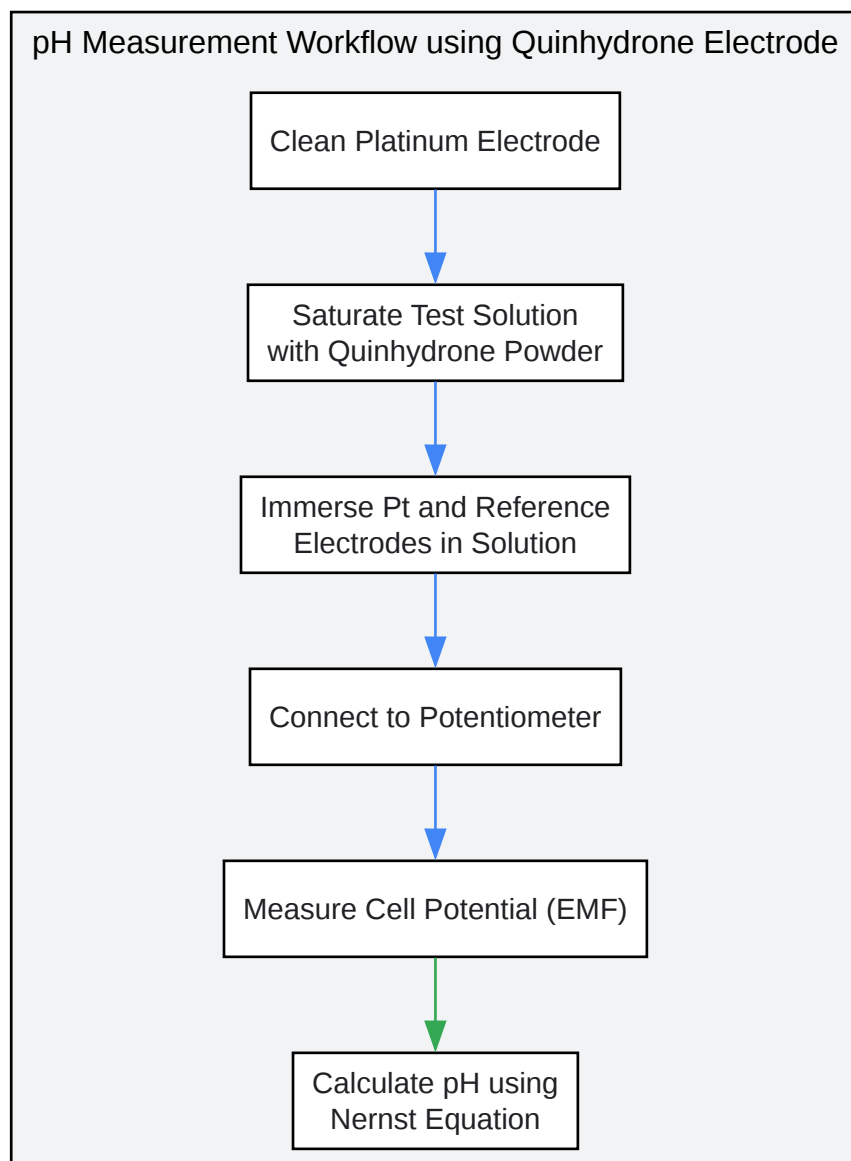
Where:

- E°_Q is the standard electrode potential of the **quinhydrone** electrode.
- R is the ideal gas constant.
- T is the absolute temperature.
- F is the Faraday constant.

The overall cell potential (E_{cell}) is the difference between the potential of the **quinhydrone** electrode and the reference electrode (E_{ref}):

$$E_{\text{cell}} = E_Q - E_{\text{ref}}$$

By measuring E_{cell} and knowing the potential of the reference electrode, the pH of the solution can be calculated.



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Caption: Workflow for pH determination.

Purification of Quinhydrone

For high-precision applications, purification of commercial **quinhydrone** may be necessary.

Method:

- Crystallize the **quinhydrone** from water at 65°C.
- Dry the resulting crystals under a vacuum.

Safety and Handling

Quinhydrone is toxic if swallowed and causes skin, eye, and respiratory irritation. It is also very toxic to aquatic life.

Table 3: Hazard and Safety Information for **Quinhydrone**

Hazard Statement	Precautionary Statement	References
H301: Toxic if swallowed	P264: Wash skin thoroughly after handling.	
H315: Causes skin irritation	P280: Wear protective gloves/eye protection/face protection.	
H319: Causes serious eye irritation	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	
H335: May cause respiratory irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Always handle **quinhydrone** in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid generating dust.

Applications

The primary application of **quinhydrone** is in the determination of pH using the **quinhydrone** electrode. It serves as a convenient alternative to the hydrogen electrode. Other uses include:

- Redox Indicator: Its distinct color change upon oxidation or reduction makes it a useful indicator in redox titrations.
- Charge-Transfer Complex Studies: **Quinhydrone** is a model system for studying charge-transfer interactions in organic materials.
- Semiconducting Properties: It exhibits semiconducting properties, which have been investigated for various electronic applications.

Conclusion

Quinhydrone powder possesses a unique set of physical and chemical properties that have made it a valuable tool in electrochemistry and analytical chemistry. Its well-defined redox behavior, coupled with the simplicity of the **quinhydrone** electrode, provides a reliable method for pH measurement. A thorough understanding of its properties, experimental protocols, and safety considerations is essential for its effective and safe use in research and development.

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